

Essential Safety and Logistical Information for Handling Iopromide-d3

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Compound of Interest

Compound Name: Iopromide-d3

Cat. No.: B564850

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Iopromide-d3**. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Iopromide-d3 is the deuterium-labeled version of Iopromide, a non-ionic, iodine-based contrast agent.[1] While Iopromide itself is not classified as a hazardous substance, it is a pharmaceutical-related compound of unknown potency in an occupational setting.[2] Therefore, it is prudent to handle its deuterated form, **Iopromide-d3**, with standard laboratory precautions to mitigate any potential risks.

Key Safety and Hazard Data

The following table summarizes essential information for Iopromide and its deuterated analog, **Iopromide-d3**. Due to the isotopic nature of **Iopromide-d3**, its chemical and toxicological properties are considered to be nearly identical to those of Iopromide.

Parameter	Iopromide	Iopromide-d3	Source
CAS Number	73334-07-3	1189947-73-6	[2][3]
Molecular Formula	C18H24I3N3O8	C18H21D3I3N3O8	[3]
Molecular Weight	791.1 g/mol	794.13 g/mol	[3][4]
Primary Hazards	Not classified as hazardous for handling. Very toxic to aquatic life with long-lasting effects.	Assumed to be the same as Iopromide.	[2][5]
Storage Temperature	Room temperature	-20°C	[1][3]

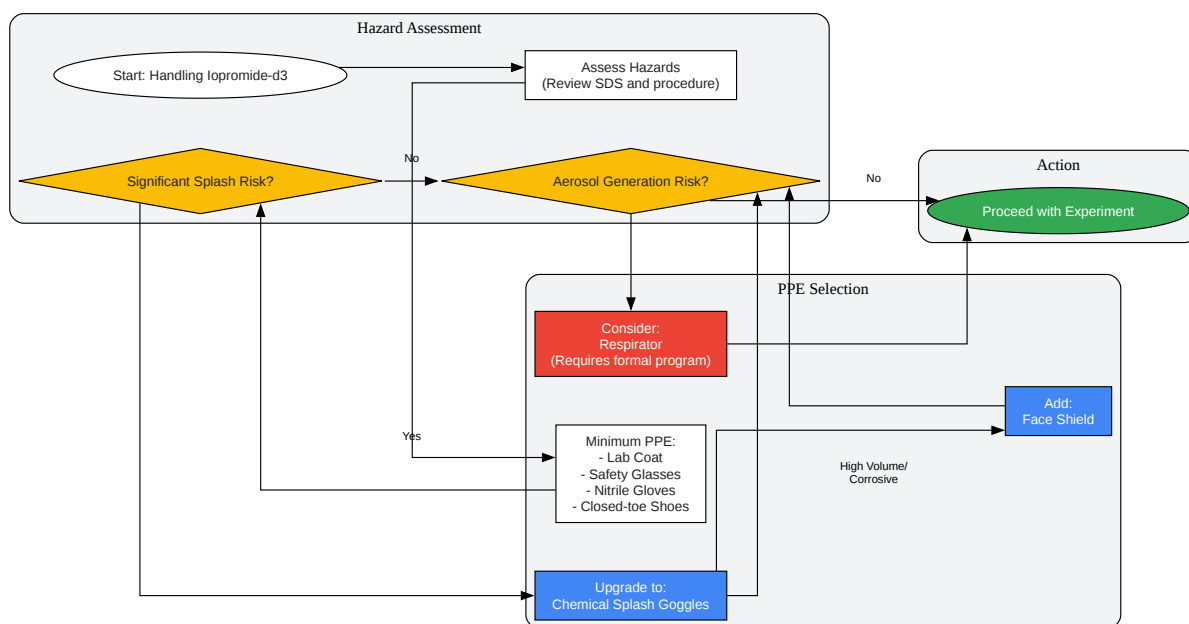
Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final line of defense in laboratory safety, following the implementation of engineering and administrative controls.[6] A risk assessment should be conducted for all laboratory procedures involving chemical handling.[7][8]

Minimum PPE Requirements:

- Lab Coat: A standard lab coat should be worn to protect clothing and skin from potential splashes.[7][9]
- Eye Protection: Safety glasses with side shields are the minimum requirement.[7][10] Chemical splash goggles should be worn when there is a higher risk of splashing.[6][10]
- Gloves: Disposable nitrile gloves are generally sufficient for incidental contact.[7] If more extensive handling is required, or if handling a solution, consider double-gloving or using gloves with a higher level of chemical resistance.[7]
- Shoes: Closed-toe shoes are mandatory in a laboratory setting to protect against spills and falling objects.[9]

The following flowchart outlines the decision-making process for selecting the appropriate PPE when handling **Iopromide-d3** and other laboratory chemicals.



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PPE Selection Workflow for Handling Laboratory Chemicals.

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Step-by-Step Handling Protocol

- Pre-Handling:
 - Review the Safety Data Sheet (SDS) for Iopromide, as a specific one for **Iopromide-d3** may not be available.
 - Ensure all necessary PPE is readily available and in good condition.
 - Designate a specific area for handling **Iopromide-d3**, preferably within a fume hood if there is a potential for aerosol generation.
- Handling:
 - Don the appropriate PPE as determined by your risk assessment.
 - When weighing the solid material, do so in a draft-free environment or a balance enclosure to avoid generating dust.
 - If preparing a solution, add the solid to the solvent slowly to prevent splashing.
 - Avoid direct contact with the skin, eyes, and clothing.^[11] In case of accidental contact, follow the first-aid measures outlined in the SDS.^[2]
- Post-Handling:
 - Clean the work area thoroughly after use.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.^[2]

Disposal Plan

Iopromide is classified as very toxic to aquatic life with long-lasting effects.^[5] Therefore, proper disposal is critical to prevent environmental contamination.

- Waste Collection:
 - All solid waste contaminated with **lopromide-d3** (e.g., weighing paper, contaminated gloves, pipette tips) should be collected in a designated, labeled hazardous waste container.
 - Aqueous waste containing **lopromide-d3** should be collected in a separate, labeled hazardous waste container for liquid chemical waste.
- Disposal Procedure:
 - Dispose of all waste in accordance with local, state, and federal regulations.
 - Do not dispose of **lopromide-d3** down the drain.[11]
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

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